

In-Depth Technical Guide: Synthesis of 3-cyano-N-phenylbenzenesulfonamide

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Compound of Interest

Compound Name: 3-cyano-N-phenylbenzenesulfonamide

Cat. No.: B2559606

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the synthesis of **3-cyano-N-phenylbenzenesulfonamide**, a valuable building block in medicinal chemistry and materials science. The document details a reliable synthetic protocol, presents key quantitative data in a structured format, and includes a visual representation of the reaction pathway.

Synthesis Protocol

The synthesis of **3-cyano-N-phenylbenzenesulfonamide** is achieved through the reaction of 3-cyanobenzenesulfonyl chloride with aniline in the presence of a base. A general and widely applicable method is outlined below.

Experimental Procedure

A mixture of 3-cyanobenzenesulfonyl chloride (1.0 eq.), aniline (1.1 eq.), and pyridine (3.1 eq.) is stirred in anhydrous dichloromethane at room temperature overnight. Upon completion of the reaction, the solvent is removed under reduced pressure. The resulting crude product can then be purified by flash column chromatography using dichloromethane as the eluent or by recrystallization from a solvent system such as ethyl acetate/hexane or toluene to yield the pure **3-cyano-N-phenylbenzenesulfonamide**.^[1]

Quantitative Data

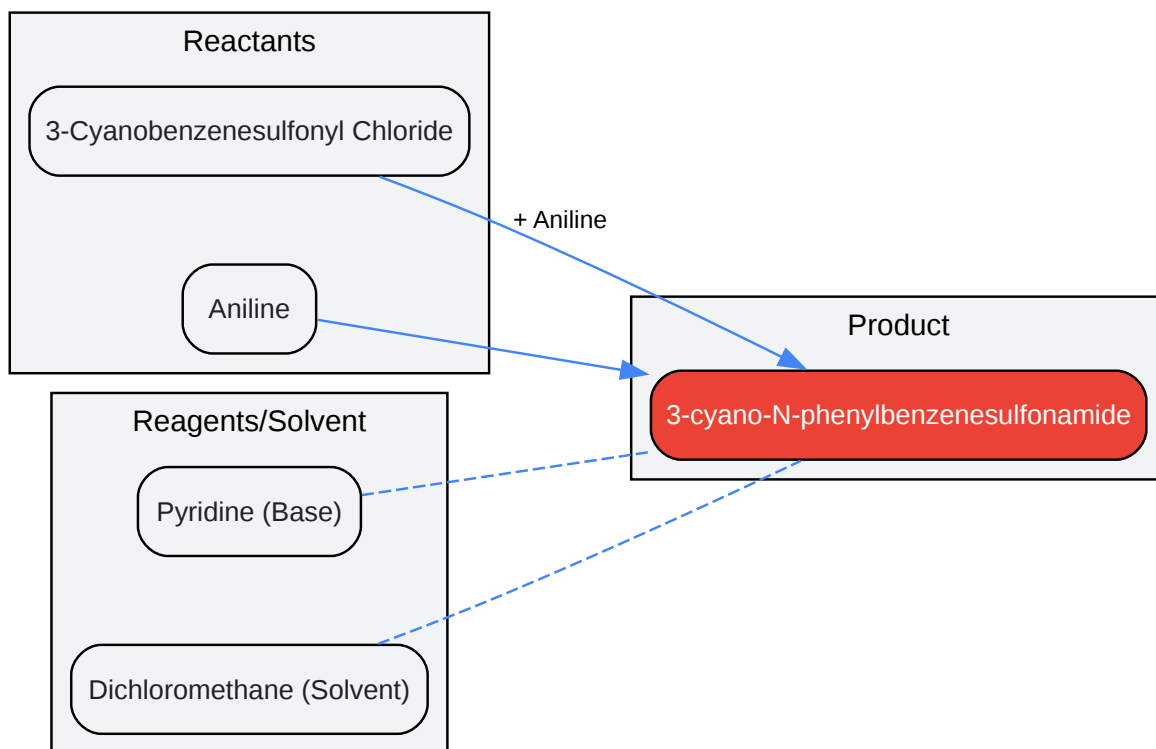
The following table summarizes the key quantitative data for the synthesis and characterization of **3-cyano-N-phenylbenzenesulfonamide**.

Parameter	Value	Reference
Reactants		
3-Cyanobenzenesulfonyl chloride	1.0 eq.	[1]
Aniline	1.1 eq.	[1]
Pyridine	3.1 eq.	[1]
Reaction Conditions		
Solvent	Anhydrous Dichloromethane	[1]
Temperature	Room Temperature	[1]
Reaction Time	Overnight	[1]
Product Characterization		
Molecular Formula	C ₁₃ H ₁₀ N ₂ O ₂ S	
Molecular Weight	258.29 g/mol	
Physical Appearance	Solid	

Note: Specific yield and melting point data from a peer-reviewed scientific journal are not readily available in the searched literature. Researchers should expect to optimize the reaction and purification conditions to achieve the best possible yield and purity.

Reaction Pathway

The synthesis proceeds via a nucleophilic substitution reaction at the sulfonyl chloride group.

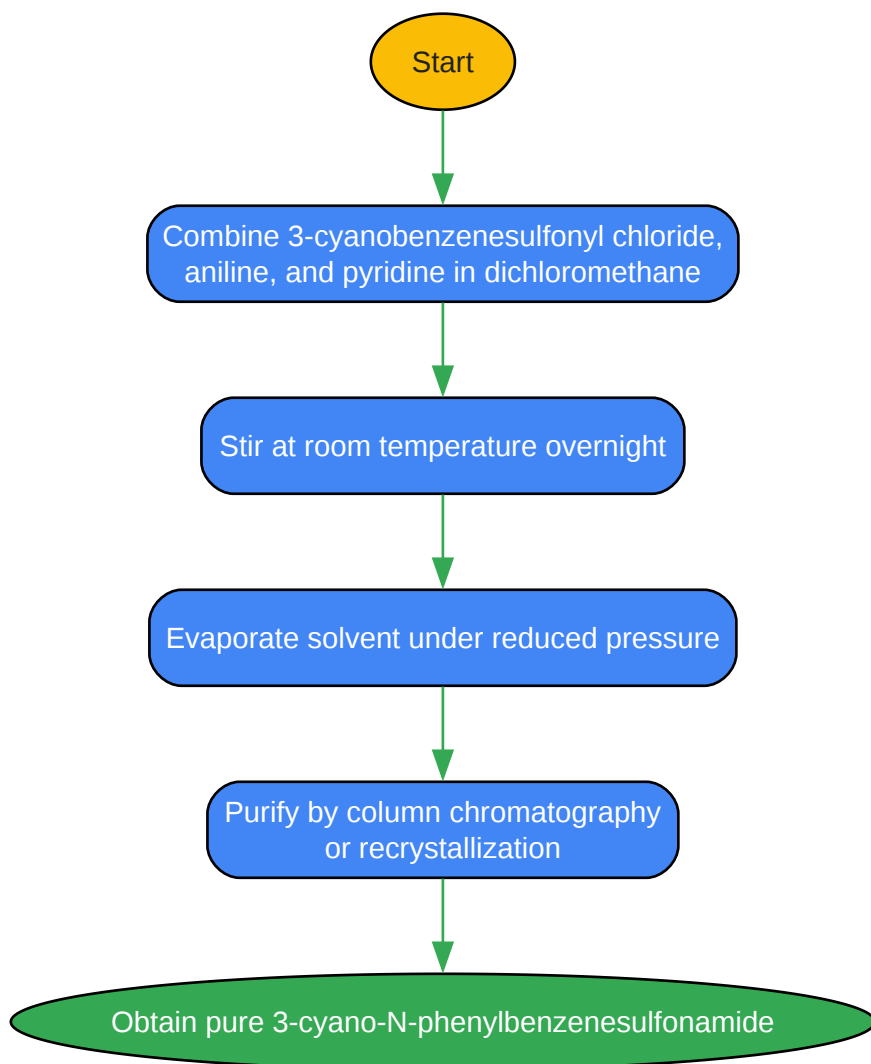


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Caption: Reaction scheme for the synthesis of **3-cyano-N-phenylbenzenesulfonamide**.

Experimental Workflow

The following diagram illustrates the logical flow of the experimental procedure.



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References

- 1. pubs.acs.org [pubs.acs.org]
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